

Standard Operating Procedure for Pegadricase Handling and Storage

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Compound of Interest

Compound Name: Pegadricase
CAS No.: 1040753-26-1
Cat. No.: B15723482

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Application Notes

Pegadricase is a pegylated recombinant uricase (urate oxidase) under investigation for the treatment of chronic refractory gout.[1][2] It functions by catalyzing the oxidation of uric acid to the more soluble compound allantoin, thereby reducing serum uric acid levels.[3] In clinical settings, **pegadricase** is often administered as part of the combination product SEL-212, which includes ImmTOR, a tolerogenic nanoparticle containing sirolimus, to mitigate immunogenic responses to the uricase enzyme.[2][3][4]

These application notes and protocols are intended to provide guidance for the handling and storage of **pegadricase** in a laboratory research setting. The information is based on publicly available data from clinical trials and general knowledge of handling pegylated proteins. Note: As **pegadricase** is an investigational drug, it is crucial to consult the manufacturer's or supplier's specific product information sheet for the most accurate and up-to-date handling and storage instructions.

Quantitative Data Summary

The following table summarizes the dosing of **pegadricase** as reported in clinical trials. This information is provided for context and is not a guideline for experimental use, which should be determined by the specific research protocol.

Clinical Trial Phase	Product	Pegadricase Dosage	Route of Administration	Frequency	Reference
Phase 1	Pegadricase	0.1 - 1.2 mg/kg	Intravenous Infusion	Single Dose	[5]
Phase 2 (COMPARE)	SEL-212	0.2 mg/kg	Intravenous Infusion	Monthly	[5] [6]
Phase 3 (DISSOLVE)	SEL-212	0.2 mg/kg	Intravenous Infusion	Monthly	[4] [7]

Experimental Protocols

General Handling and Storage of Lyophilized Pegadricase

Pegadricase is presumed to be supplied as a lyophilized powder, a common formulation for therapeutic enzymes to enhance stability.[\[8\]](#)

1.1. Storage of Lyophilized Powder:

- **Temperature:** Store lyophilized **pegadricase** in a temperature-controlled environment. Based on standard practice for similar biologics, storage at 2-8°C is recommended. For long-term storage, -20°C may be advisable. Always confirm the recommended storage temperature with the supplier.
- **Light:** Protect from light by storing in the original packaging or a light-blocking container.
- **Moisture:** Keep the vial tightly sealed to prevent moisture absorption, which can compromise the stability of the lyophilized powder.

1.2. Personal Protective Equipment (PPE):

When handling **pegadricase** powder, the following PPE should be worn to avoid inhalation and skin contact:

- Safety glasses or goggles
- Laboratory coat
- Nitrile gloves

1.3. Spill and Disposal:

- Spills: In case of a spill of the lyophilized powder, gently cover the spill with absorbent material to avoid creating dust. Clean the area with a suitable laboratory disinfectant. Dispose of contaminated materials in a sealed bag according to institutional guidelines for chemical waste.
- Disposal: Dispose of unused **pegadricase** and all handling materials in accordance with local, state, and federal regulations for pharmaceutical waste.

Reconstitution of Lyophilized Pegadricase for In Vitro Studies

This protocol provides a general procedure for the reconstitution of lyophilized **pegadricase**. The specific diluent and final concentration should be determined by the experimental design.

2.1. Materials:

- Vial of lyophilized **pegadricase**
- Sterile, non-pyrogenic diluent (e.g., sterile Water for Injection, phosphate-buffered saline (PBS) pH 7.4). The choice of diluent may affect the enzyme's activity and stability.
- Sterile syringes and needles
- Vortex mixer (optional)

2.2. Reconstitution Procedure:

- Allow the vial of lyophilized **pegadricase** to equilibrate to room temperature before opening to prevent condensation.
- Using a sterile syringe and needle, slowly add the predetermined volume of the appropriate diluent to the vial. Direct the stream of diluent against the side of the vial to avoid foaming.
- Gently swirl the vial to dissolve the powder. Avoid vigorous shaking or vortexing, as this can cause denaturation of the protein. If necessary, the vial can be gently rolled between the hands.
- Visually inspect the solution for complete dissolution and the absence of particulate matter. The reconstituted solution should be clear and colorless.

2.3. Storage of Reconstituted Solution:

- Temperature and Duration: The stability of the reconstituted solution is critical and should be determined experimentally if not provided by the supplier. As a general precaution:
 - Use the reconstituted solution immediately if possible.
 - If short-term storage is necessary, store at 2-8°C. The allowable storage time at this temperature should be validated.
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles, which can degrade the enzyme. If longer-term storage of the reconstituted solution is required, consider aliquoting the solution into single-use volumes and storing at -20°C or -80°C. The stability under these conditions must be verified.

In Vitro Uricase Activity Assay

This protocol describes a basic spectrophotometric assay to determine the enzymatic activity of **pegadricase** by measuring the decrease in uric acid concentration.

3.1. Principle:

Uricase catalyzes the oxidation of uric acid to allantoin. Uric acid has a strong absorbance at approximately 293 nm, while allantoin does not. The rate of decrease in absorbance at this wavelength is proportional to the uricase activity.

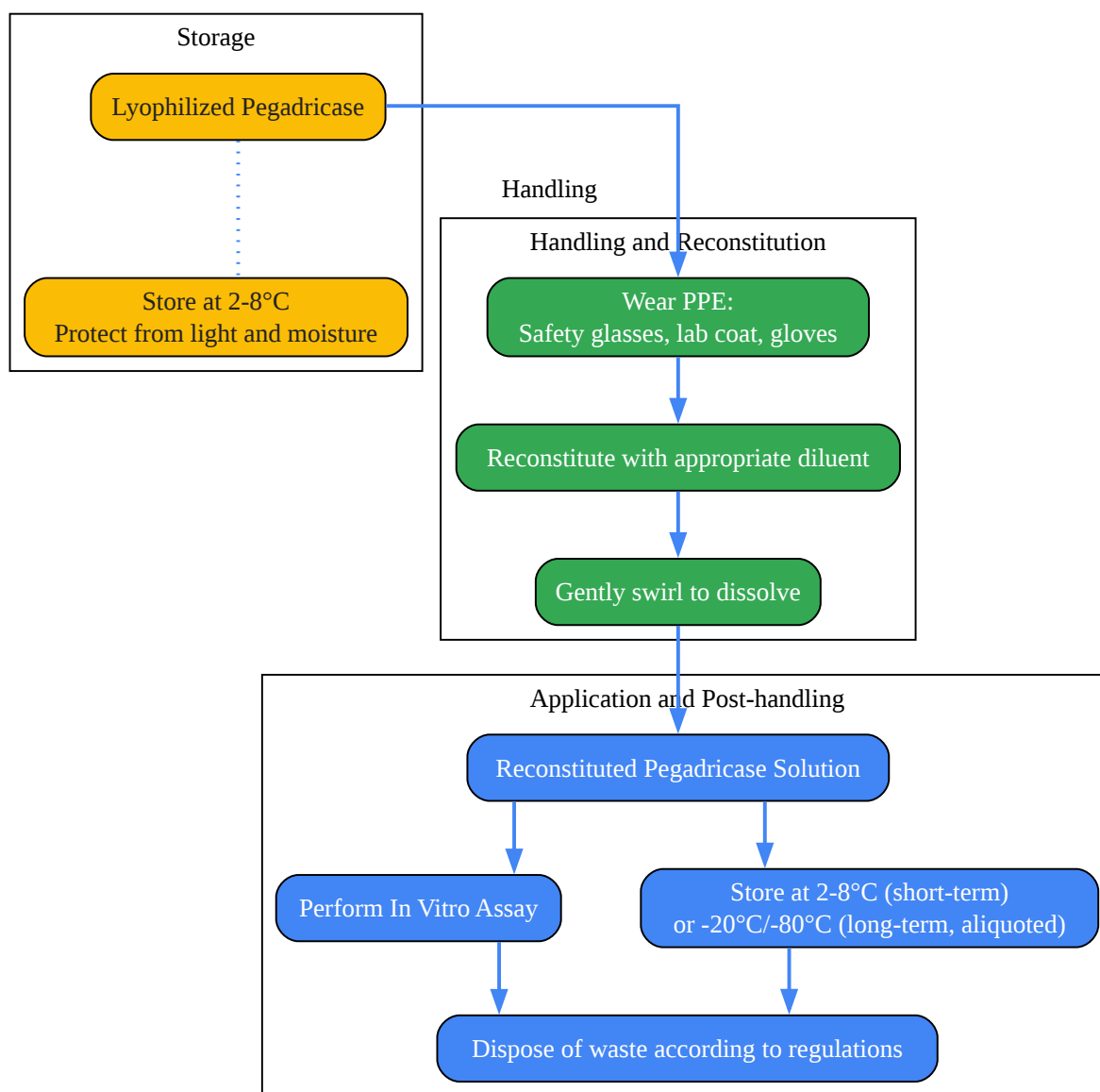
3.2. Materials:

- Reconstituted **pegadricase** solution
- Uric acid stock solution (e.g., 1 mM in a suitable buffer, such as 50 mM borate buffer, pH 8.5)
- Reaction buffer (e.g., 50 mM borate buffer, pH 8.5)
- UV-transparent cuvettes or microplate
- Spectrophotometer capable of reading absorbance at 293 nm

3.3. Assay Procedure:

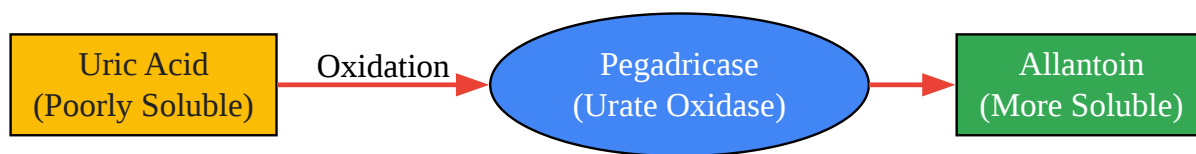
- Prepare a reaction mixture in a cuvette or microplate well containing the reaction buffer and uric acid substrate at a known concentration.
- Equilibrate the reaction mixture to the desired assay temperature (e.g., 25°C or 37°C).
- Initiate the reaction by adding a small volume of the reconstituted **pegadricase** solution to the reaction mixture.
- Immediately start monitoring the decrease in absorbance at 293 nm over time using the spectrophotometer.
- Calculate the rate of change in absorbance ($\Delta A/\text{min}$).
- The uricase activity can be calculated using the Beer-Lambert law ($A = \epsilon cl$), where the molar extinction coefficient (ϵ) of uric acid at 293 nm is approximately $12,600 \text{ M}^{-1}\text{cm}^{-1}$.

Visualizations



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Caption: Workflow for handling and preparation of **Pegadricase**.



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Caption: Enzymatic action of **Pegadricase** on uric acid.

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